

5,5-Dimethyldihydrofuran-2(3H)-one molecular weight and formula

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Compound of Interest

Compound Name: 5,5-Dimethyldihydrofuran-2(3h)-one

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In-Depth Technical Guide: 5,5-Dimethyldihydrofuran-2(3H)-one

This technical guide provides a comprehensive overview of the core physicochemical properties, characterization protocols, and logical workflows relevant to **5,5-Dimethyldihydrofuran-2(3H)-one**. The content is tailored for researchers, scientists, and professionals engaged in drug development and related chemical research.

Core Molecular Data

5,5-Dimethyldihydrofuran-2(3H)-one, a heterocyclic organic compound, possesses the following key molecular attributes:

Property	Value	Citations
Molecular Formula	C ₆ H ₁₀ O ₂	[1] [2] [3]
Molecular Weight	114.14 g/mol	[1]

Experimental Protocols

A fundamental aspect of chemical research involves the structural elucidation and characterization of compounds. Infrared (IR) spectroscopy is a widely used analytical technique

for identifying functional groups within a molecule.

Infrared (IR) Spectroscopy Protocol for 5,5-Dimethyldihydrofuran-2(3H)-one

This protocol is based on the data available from the National Institute of Standards and Technology (NIST) for the analysis of **5,5-Dimethyldihydrofuran-2(3H)-one**.[\[1\]](#)[\[4\]](#)

Objective: To obtain the infrared spectrum of **5,5-Dimethyldihydrofuran-2(3H)-one** to identify its functional groups and confirm its structural integrity.

Instrumentation:

- A dispersive or FTIR spectrometer. The NIST reference spectrum was obtained on a dispersive instrument.[\[1\]](#)[\[4\]](#)

Sample Preparation:

- For a liquid sample like **5,5-Dimethyldihydrofuran-2(3H)-one**, the "smear" method is employed for qualitative analysis.[\[1\]](#)[\[4\]](#)
- A small drop of the neat liquid is placed between two salt plates (e.g., NaCl or KBr).
- The plates are gently pressed together to create a thin film of the sample.

Data Acquisition:

- The salt plates containing the sample are placed in the spectrometer's sample holder.
- The spectrum is recorded following the instrument's standard operating procedure. The reference spectrum was obtained via transmission.[\[1\]](#)[\[4\]](#)

Data Processing and Interpretation:

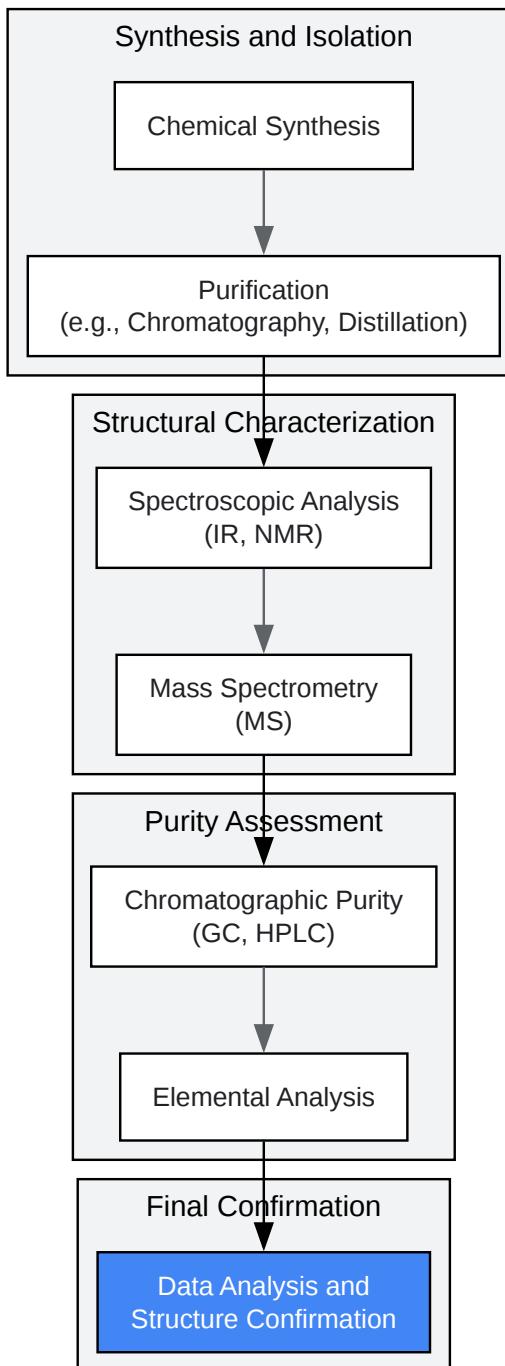
- The resulting spectrum, a plot of transmittance versus wavenumber, is analyzed to identify characteristic absorption bands.

- Key expected absorptions for **5,5-Dimethyldihydrofuran-2(3H)-one** include a strong C=O stretching band for the lactone functional group and C-H stretching and bending vibrations for the alkyl groups.

Logical and Experimental Workflows

In a research and development setting, the characterization of a chemical compound follows a logical progression of experiments to confirm its identity, purity, and structure. The following diagram illustrates a typical workflow.

General Workflow for Compound Characterization

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Caption: A logical workflow for the synthesis, purification, and characterization of a chemical compound.

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